

An In-Depth Technical Guide to the Chemical Properties of Hexadecylbetaine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexadecylbetaine

Cat. No.: B1215945

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Hexadecylbetaine, also known as cetyl betaine or N,N-dimethyl-N-hexadecyl-1-ammonioacetate, is a zwitterionic surfactant belonging to the alkyl betaine class. Its unique molecular structure, featuring a long hydrophobic hexadecyl (C16) alkyl chain and a hydrophilic headgroup containing both a quaternary ammonium cation and a carboxylate anion, imparts a range of valuable physicochemical properties. This technical guide provides a comprehensive overview of the chemical properties of **Hexadecylbetaine**, including its synthesis, physical and chemical characteristics, and surfactant behavior. Detailed experimental protocols and data are presented to support its application in research, and drug development.

Chemical Structure and Identification

- IUPAC Name: 2-[hexadecyl(dimethyl)azaniumyl]acetate
- CAS Number: 693-33-4[1]
- Molecular Formula: C₂₁H₄₃NO₂[2]
- Molecular Weight: 341.57 g/mol [1]

Physicochemical Properties

Hexadecylbetaine exhibits a range of physicochemical properties that are crucial for its application as a surfactant and formulation excipient. These properties are summarized in the table below.

Property	Value	Conditions	Reference(s)
Appearance	Colorless to pale yellow liquid	Ambient	[1]
Water Solubility	444.8 g/L	25°C	[3]
pKa	1.8	[4]	
Vapor Pressure	13.197 hPa	21.1°C	[3]
LogP (Octanol/Water Partition Coefficient)	0.009	25°C	[3]
pH (1% aqueous solution)	4.0 - 8.0	25°C	[1]

Note: The provided LogP value appears low for a molecule with a C16 alkyl chain, and may reflect the zwitterionic nature of the headgroup under specific pH conditions.

Surfactant Properties

As an amphiphilic molecule, **Hexadecylbetaine** exhibits characteristic surfactant behavior in aqueous solutions, including the formation of micelles above a certain concentration and the reduction of surface tension.

Critical Micelle Concentration (CMC)

The Critical Micelle Concentration (CMC) is a fundamental property of surfactants, representing the concentration at which individual surfactant molecules (monomers) begin to aggregate into micelles. The CMC of **Hexadecylbetaine** is influenced by factors such as temperature, pH, and the presence of electrolytes.

CMC (mM)	Temperature (°C)	Method	Reference(s)
0.054	Not Specified	Solid-Phase Microextraction (SPME)	[5]
Varies	Not Specified	General literature, dependent on conditions	[3]

Surface Tension

Hexadecylbetaine is highly effective at reducing the surface tension of water. The surface tension of an aqueous solution of **Hexadecylbetaine** decreases with increasing concentration until the CMC is reached, after which it remains relatively constant.

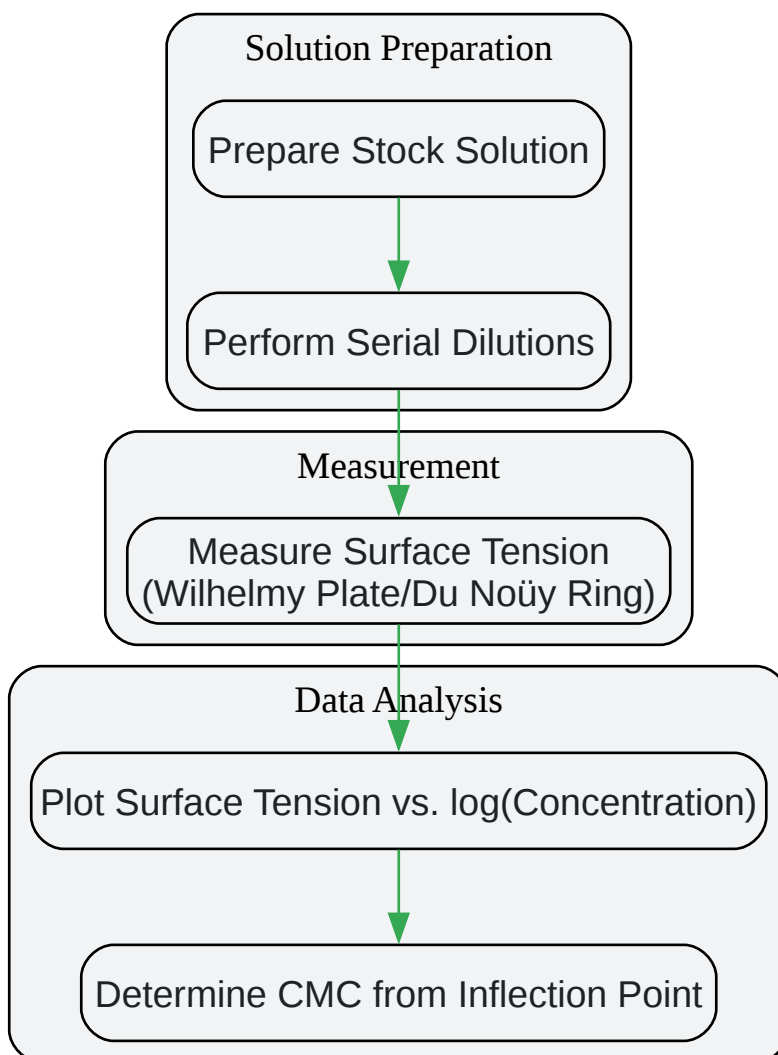
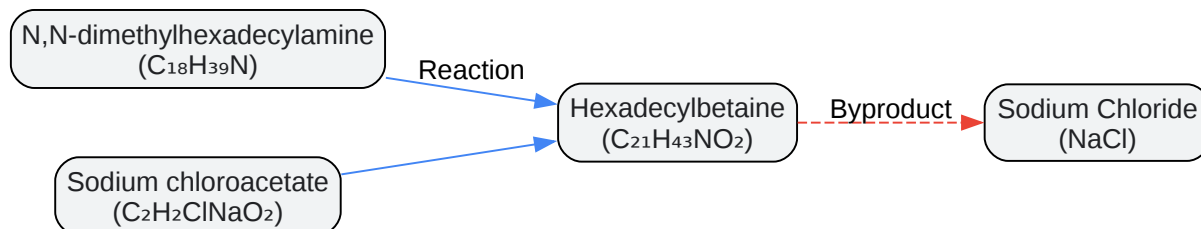
Specific surface tension values at varying concentrations are dependent on experimental conditions and are best determined empirically for a given formulation.

Synthesis of Hexadecylbetaine

The primary synthetic route to **Hexadecylbetaine** is through a nucleophilic substitution reaction, specifically an S_N2 pathway. This involves the quaternization of a tertiary amine.

Reaction Scheme

The general synthesis involves the reaction of N,N-dimethylhexadecylamine with an acetate-containing compound, such as sodium chloroacetate.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. cetyl betaine, 693-33-4 [thegoodscentscompany.com]
- 3. surfactant.alfa-chemistry.com [surfactant.alfa-chemistry.com]
- 4. cir-safety.org [cir-safety.org]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Chemical Properties of Hexadecylbetaine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1215945#what-are-the-chemical-properties-of-hexadecylbetaine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com